

1-Isothiocyanato-PEG4-Alcohol: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: 1-isothiocyanato-PEG4-Alcohol

Cat. No.: B604938

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility and stability of **1-isothiocyanato-PEG4-Alcohol**, a heterobifunctional linker critical in the development of advanced bioconjugates, including antibody-drug conjugates (ADCs) and proteolysis-targeting chimeras (PROTACs). Understanding the physicochemical properties of this linker is paramount for optimizing conjugation reactions, formulation, and storage, thereby ensuring the efficacy and reproducibility of the final product.

Core Properties of 1-Isothiocyanato-PEG4-Alcohol

1-isothiocyanato-PEG4-Alcohol, with the chemical formula $C_9H_{17}NO_4S$, possesses a unique structure comprising a reactive isothiocyanate group, a hydrophilic tetra-polyethylene glycol (PEG4) spacer, and a terminal alcohol functional group. This combination of functionalities imparts specific solubility and stability characteristics that are crucial for its application in bioconjugation. The PEG4 spacer, in particular, is known to enhance the aqueous solubility of conjugated molecules.^{[1][2][3][4][5]}

Solubility Profile

The solubility of **1-isothiocyanato-PEG4-Alcohol** is dictated by its constituent parts. The PEG4 chain provides hydrophilicity, while the isothiocyanate group and the overall molecular size contribute to its solubility in organic solvents.

Solvent	Expected Solubility	Rationale
Aqueous Buffers (e.g., PBS)	Soluble	The hydrophilic ethylene glycol repeats of the PEG4 spacer form hydrogen bonds with water, enhancing solubility in aqueous media. [1] [3] [4]
Dimethyl Sulfoxide (DMSO)	Highly Soluble	DMSO is a polar aprotic solvent capable of dissolving a wide range of polar and non-polar compounds, including those with PEG chains. [6]
Dimethylformamide (DMF)	Soluble	Similar to DMSO, DMF is a polar aprotic solvent that is effective at solvating PEGylated compounds. [7] [8]
Dichloromethane (DCM)	Soluble	As a common organic solvent, DCM can dissolve molecules with moderate polarity like 1-isothiocyanato-PEG4-Alcohol.
Ethanol/Methanol	Soluble	Short-chain alcohols are generally good solvents for PEGylated compounds. [7] [8] However, prolonged exposure may lead to reactions with the isothiocyanate group, especially with primary alcohols, forming thiocarbamates.
Acetonitrile	Soluble	A polar aprotic solvent often used in chromatography that can effectively dissolve PEGylated linkers. [7] [8] Isothiocyanates have been

shown to be stable in
acetonitrile.[9]

Experimental Protocol: Determining Solubility using the Shake-Flask Method

This protocol outlines a standard procedure for quantitatively determining the solubility of **1-isothiocyanato-PEG4-Alcohol** in various solvents.[10][11]

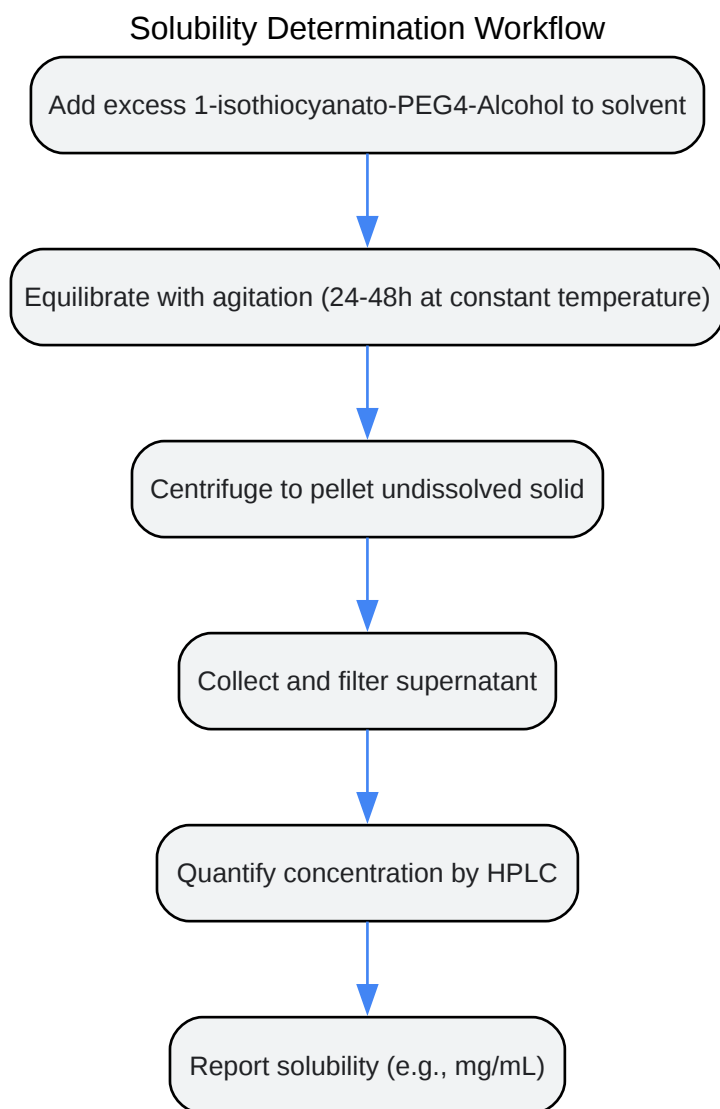
Materials:

- **1-isothiocyanato-PEG4-Alcohol**
- Selected solvents (e.g., water, PBS pH 7.4, DMSO, ethanol)
- Glass vials with screw caps
- Orbital shaker or vortex mixer
- Thermostatically controlled environment (e.g., incubator or water bath)
- Centrifuge
- Syringe filters (0.22 µm, chemically resistant)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis or Mass Spectrometer)

Procedure:

- Preparation of Supersaturated Solutions:
 - Add an excess amount of **1-isothiocyanato-PEG4-Alcohol** to a known volume of the selected solvent in a glass vial. The excess solid should be clearly visible.
 - Seal the vials tightly to prevent solvent evaporation.
- Equilibration:

- Place the vials in an orbital shaker within a temperature-controlled environment (e.g., 25°C).
- Agitate the samples for a defined period (typically 24-48 hours) to ensure equilibrium is reached between the dissolved and undissolved solute.
- Phase Separation:
 - After equilibration, allow the vials to stand undisturbed for a short period to let the excess solid settle.
 - Centrifuge the vials at a high speed (e.g., 10,000 x g) for 15-20 minutes to pellet the remaining solid.
- Sample Collection and Analysis:
 - Carefully aspirate a known volume of the supernatant, ensuring no solid particles are disturbed.
 - Filter the collected supernatant through a 0.22 µm syringe filter into a clean vial.
 - Prepare serial dilutions of the filtrate with a suitable solvent.
 - Quantify the concentration of **1-isothiocyanato-PEG4-Alcohol** in the diluted samples using a validated HPLC method.
- Quantification:
 - Generate a standard curve using known concentrations of **1-isothiocyanato-PEG4-Alcohol**.
 - Determine the concentration of the solute in the saturated solution by comparing its peak area to the standard curve.
- Reporting:
 - Express the solubility in units such as mg/mL or mmol/L at the specified temperature.



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Caption: Workflow for solubility determination.

Stability Profile

The stability of **1-isothiocyanato-PEG4-Alcohol** is a critical consideration, particularly due to the reactive nature of the isothiocyanate functional group.

Chemical Stability:

- **Isothiocyanate Group:** The electrophilic carbon atom of the isothiocyanate group is susceptible to nucleophilic attack.[6] The primary degradation pathway in aqueous media is

hydrolysis, which is accelerated at higher pH values.[4][9][12] Isothiocyanates are generally more stable at acidic pH.[9] Reaction with other nucleophiles, such as primary amines and thiols present in buffers or on biomolecules, will lead to the formation of thioureas and dithiocarbamates, respectively.[13][14]

- PEG Chain: The polyethylene glycol linker is generally considered stable.[15] However, under certain conditions, it can undergo oxidative degradation.[2]

Physical Stability and Storage:

For optimal stability, **1-isothiocyanato-PEG4-Alcohol** should be stored under the following conditions:

- Short-term (days to weeks): 0-4°C[6]
- Long-term (months to years): -20°C[6]
- The compound should be kept in a dry, dark environment to prevent degradation from moisture and light.[6]

Condition	Expected Stability
Aqueous Solution (pH 7.4)	Limited stability; degradation will occur over time. The rate of degradation is dependent on temperature and buffer components.[5][12]
Aqueous Solution (Acidic pH)	More stable compared to neutral or alkaline conditions.[9]
Aqueous Solution (Alkaline pH)	Unstable; rapid degradation of the isothiocyanate group is expected.[4][9]
Organic Solvents (aprotic, e.g., DMSO, DMF)	Generally stable, provided the solvent is anhydrous.
Elevated Temperature	Decreased stability; degradation rates increase with temperature.[4][16]
Presence of Nucleophiles	Unstable; will readily react with primary amines, thiols, and other nucleophiles.

Experimental Protocol: Assessing Stability in Solution

This protocol describes a method to evaluate the stability of **1-isothiocyanato-PEG4-Alcohol** in different solutions over time.

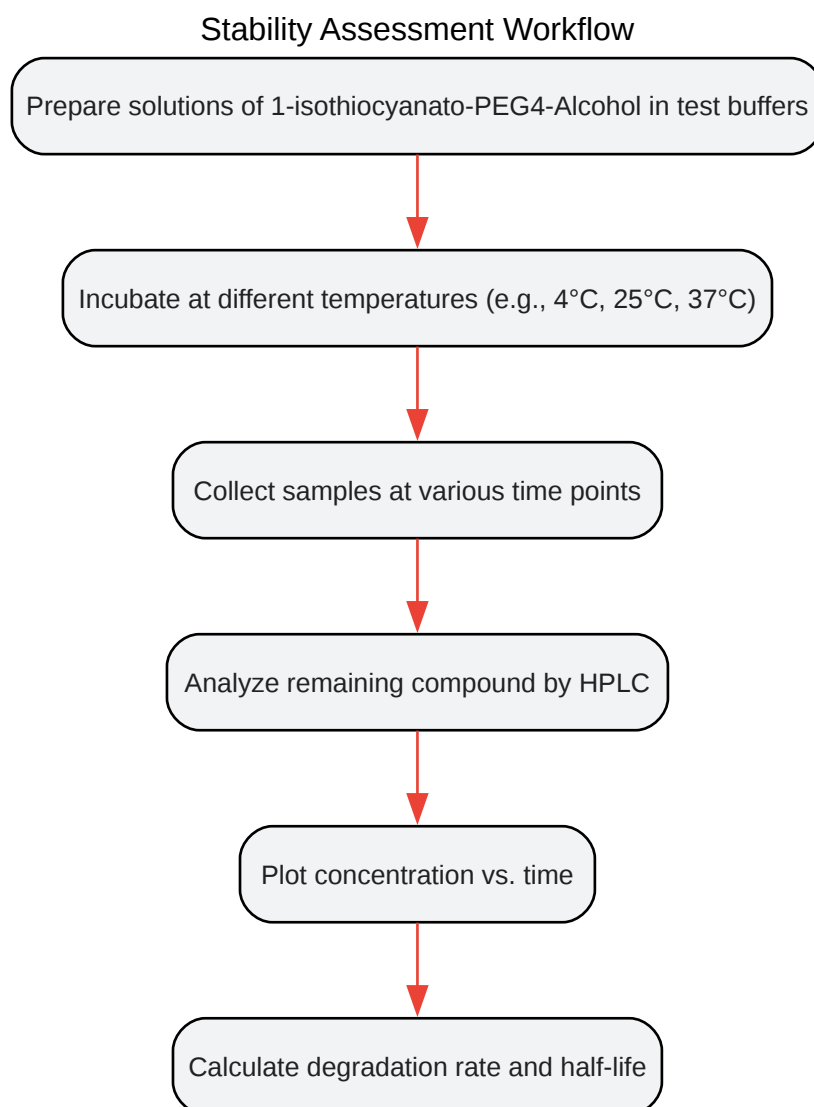
Materials:

- **1-isothiocyanato-PEG4-Alcohol**
- Solutions for testing (e.g., PBS at pH 5.5, 7.4, and 8.5; DMSO)
- Incubators or water baths set to desired temperatures (e.g., 4°C, 25°C, 37°C)
- HPLC system with a suitable detector
- Vials for sample storage

Procedure:

- Preparation of Stock Solution:
 - Prepare a concentrated stock solution of **1-isothiocyanato-PEG4-Alcohol** in a stable solvent (e.g., anhydrous DMSO).
- Preparation of Test Samples:
 - Dilute the stock solution into the various test solutions (e.g., different pH buffers) to a final known concentration.
- Incubation:
 - Aliquot the test samples into multiple vials for each condition (solution and temperature).
 - Place the vials in the respective temperature-controlled environments.
- Time-Point Analysis:
 - At predetermined time points (e.g., 0, 2, 4, 8, 24, 48 hours), remove one vial from each condition.

- Immediately quench any further reaction if necessary (e.g., by acidification or freezing).
- Analyze the sample by HPLC to determine the remaining concentration of intact **1-isothiocyanato-PEG4-Alcohol**.
- Data Analysis:
 - Plot the percentage of remaining **1-isothiocyanato-PEG4-Alcohol** against time for each condition.
 - Calculate the degradation rate and half-life ($t_{1/2}$) for each condition.

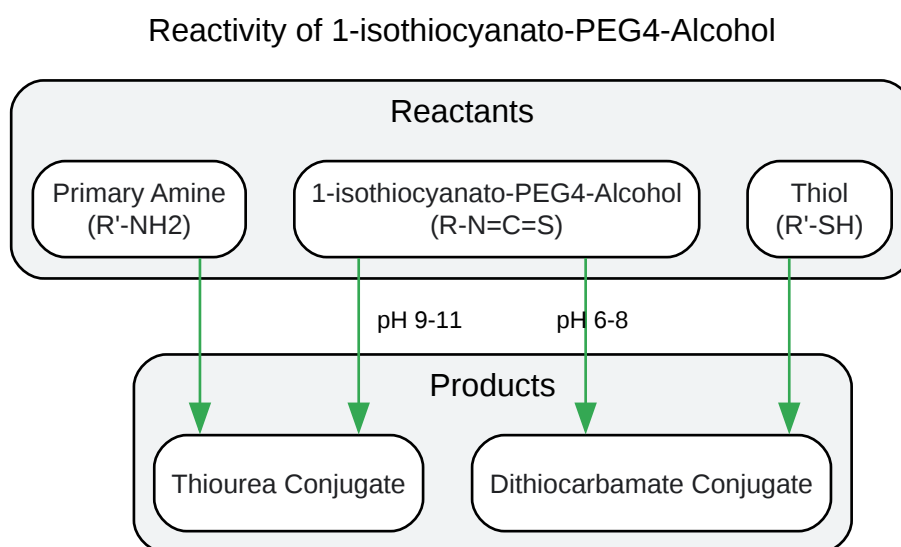


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Caption: Workflow for stability assessment.

Reactivity of the Isothiocyanate Group

The isothiocyanate group is a key reactive handle for bioconjugation. It readily reacts with nucleophilic functional groups found on proteins and other biomolecules, primarily primary amines and thiols.



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Caption: Reaction of isothiocyanate with amines and thiols.

This guide provides a foundational understanding of the solubility and stability of **1-isothiocyanato-PEG4-Alcohol**. For specific applications, it is imperative to perform experimental validation under the conditions relevant to your research.

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